Known therapeutic targets for indole-based compounds

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Compound of Interest

Compound Name:	*5-tert-butyl-2,3-dihydro-1H-indole hydrochloride*
CAS No.:	*1235441-27-6*
Cat. No.:	*B1520436*

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The Indole Scaffold in Therapeutics: Target Validation and Mechanistic Profiling

Executive Summary

The indole moiety (1H-benzo[b]pyrrole) represents one of the most privileged scaffolds in medicinal chemistry.[1] Its ubiquity stems not merely from its presence in the essential amino acid tryptophan but from its unique electronic distribution—a ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

-excessive pyrrole ring fused to a benzene ring—allowing for diverse non-covalent interactions (hydrogen bonding,

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stacking, and cation-

interactions). This guide dissects the primary therapeutic targets of indole-based compounds, elucidating the structural determinants of binding and providing a validated workflow for kinase profiling.

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The Kinaseome: ATP-Competitive Inhibition

Indole derivatives, particularly oxindoles (indolin-2-ones), have revolutionized oncology by targeting receptor tyrosine kinases (RTKs).

Mechanistic Insight: The Hinge Binder

The ATP-binding pocket of kinases contains a "hinge region" that connects the N- and C-terminal lobes. The indole/oxindole scaffold mimics the adenine ring of ATP.

- Donor-Acceptor Motif: The lactam group of the oxindole (e.g., in Sunitinib) functions as a hydrogen bond donor (NH) and acceptor (C=O).
- Target Residues: In VEGFR2, the oxindole NH forms a hydrogen bond with the backbone carbonyl of Glu917, while the oxindole carbonyl accepts a hydrogen bond from the backbone NH of Cys919.
- Selectivity: Substituents at the C5 and C3 positions of the indole ring extend into the hydrophobic pockets (Gatekeeper region), dictating selectivity against specific kinases (e.g., PDGFR, KIT, FLT3).

Key Therapeutic Agents

Drug	Structure Class	Primary Target(s)	Indication	Binding Mode
Sunitinib	Oxindole	VEGFR2, PDGFR , KIT	RCC, GIST	Type I (ATP Competitive)
Osimertinib	Indole	EGFR (T790M)	NSCLC	Covalent (Cys797)
Alectinib	Benzo[b]carbazole	ALK, RET	NSCLC (ALK+)	ATP Competitive
Nintedanib	Indolinone	VEGFR, FGFR, PDGFR	Pulmonary Fibrosis	ATP Competitive

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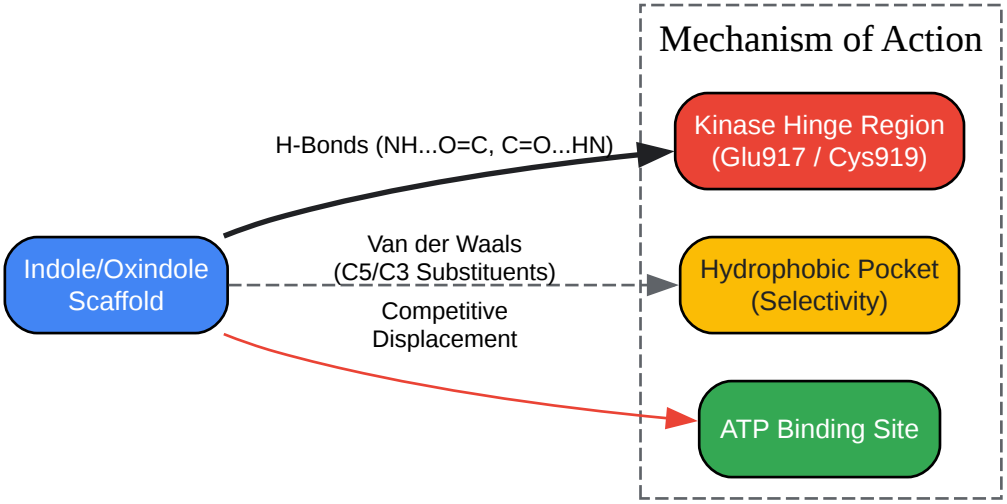
Diagram 1: Kinase Binding Topology The following diagram illustrates the interaction between the Indole scaffold and the Kinase Hinge Region.



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Caption: Schematic representation of the bidentate hydrogen bonding network between the oxindole core and the kinase hinge region residues.

Microtubule Dynamics: The Vinca Domain

Unlike kinase inhibitors which block enzymatic activity, indole-based antimitotics disrupt structural integrity.

- Target:

  -Tubulin.

- Mechanism:Vinca alkaloids (Vinblastine, Vincristine) are bis-indole compounds. They bind to the "Vinca domain" at the interface of two tubulin heterodimers.

- Outcome: They prevent the polymerization of tubulin into microtubules (destabilization), leading to mitotic arrest at metaphase and subsequent apoptosis.

- Structural Note: The bis-indole structure allows the molecule to span the inter-dimer interface, acting as a wedge that prevents straight protofilament formation.

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GPCR Modulation: The Serotonergic System

The indole ring is the structural core of Serotonin (5-HT), making it the natural template for 5-HT receptor modulators.

- Agonists (Triptans):Sumatriptan and Rizatriptan are indole-based 5-HT

  agonists used for migraine. The indole nitrogen is often sulfonated or substituted to tune lipophilicity and blood-brain barrier (BBB) penetration.

- Psychedelics:Psilocybin (4-phosphoryloxy-N,N-dimethyltryptamine) targets 5-HT

  receptors. Recent research highlights its potential in treating depression by promoting neuroplasticity.

Diagram 2: 5-HT Signaling Pathway

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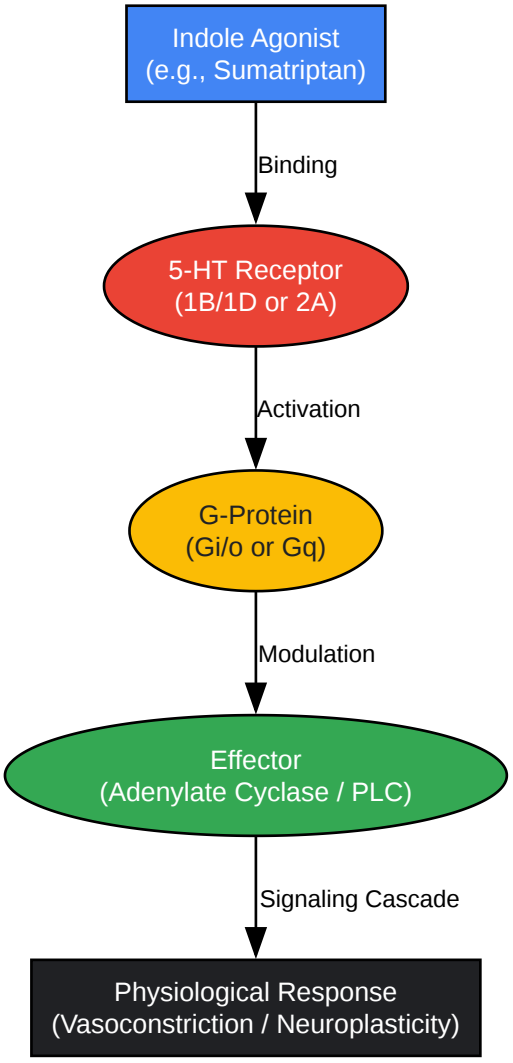

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Caption: Signal transduction cascade initiated by indole-based agonists binding to G-Protein Coupled Serotonin Receptors.

Immuno-Metabolism: IDO1 Inhibition

Indoleamine 2,3-dioxygenase 1 (IDO1) is a heme-containing enzyme that degrades tryptophan to kynurenine, creating an immunosuppressive tumor microenvironment.[2][3][4]

- Target: The heme iron within the IDO1 active site.
- Inhibitor:Indoximod (1-methyl-D-tryptophan).[3]

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- Mechanism: Indoximod acts as a tryptophan mimetic.[5] While it does not directly chelate the heme iron as potently as some non-indole inhibitors (e.g., epacadostat), it disrupts the downstream signaling of tryptophan depletion (mTORC1 pathway reactivation), restoring T-cell proliferation.

Experimental Protocol: High-Throughput Kinase Profiling

Objective: To determine the IC

of a library of indole derivatives against a specific kinase (e.g., VEGFR2) using a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay.

Principle: The assay detects the phosphorylation of a synthetic peptide substrate labeled with a fluorophore. A Europium (Eu)-labeled antibody binds the phosphorylated product. Excitation of Eu transfers energy to the substrate fluorophore (FRET) only if phosphorylation occurs.

Reagents & Equipment

- Kinase Buffer: 50 mM HEPES (pH 7.5), 10 mM MgCl

  , 1 mM EGTA, 0.01% Brij-35.

- Tracer: Eu-anti-phosphotyrosine antibody.

- Substrate: ULight™-labeled Poly-GT peptide.

- Reader: Multi-mode plate reader (e.g., EnVision) capable of TR-FRET detection.

Step-by-Step Workflow

- Compound Preparation (Serial Dilution):
  - Dissolve indole derivatives in 100% DMSO to 10 mM stock.
  - Perform a 3-fold serial dilution in DMSO (10 points).
  - Transfer 100 nL of compound to a 384-well low-volume white plate (OptiPlate).

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- Enzyme Addition:
  - Dilute VEGFR2 enzyme in Kinase Buffer to 2x optimal concentration (determined by titration, typically 0.5 nM final).
  - Add 5

    L of enzyme solution to the wells.
  - Incubate for 10 minutes at Room Temperature (RT) to allow compound-enzyme equilibrium.
- Reaction Initiation:
  - Prepare a 2x mix of ATP (at K

    , typically 10

    M) and ULight-Substrate (50 nM).
  - Add 5

    L of the ATP/Substrate mix to start the reaction.
  - Final Volume: 10

    L. DMSO concentration: 1%.
  - Incubate for 60 minutes at RT.
- Reaction Termination & Detection:
  - Add 10

    L of Detection Mix (EDTA to stop reaction + Eu-Antibody).
  - Incubate for 60 minutes at RT.
- Data Acquisition:

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- Read fluorescence emission at 665 nm (Acceptor) and 615 nm (Donor) upon excitation at 320 nm.
- Calculate Ratio = (Signal

  / Signal

)

  10,000.

- Analysis:
  - Plot Signal Ratio vs. Log[Compound].
  - Fit data to a sigmoidal dose-response equation (Variable Slope) to extract IC

    .

Diagram 3: Kinase Screening Workflow

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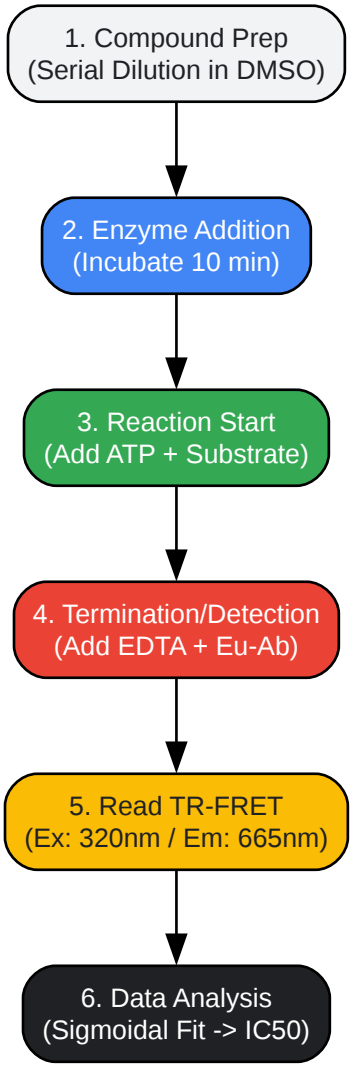

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Caption: Operational flowchart for high-throughput TR-FRET kinase inhibition screening.

References

- Indole-Based Tubulin Inhibitors: Binding Modes and SARs Investigations. Source: Molecules (MDPI), 2022. URL:[Link]
- Indole-containing pharmaceuticals: targets, pharmacological activities, and SAR studies. Source: RSC Medicinal Chemistry, 2024.[6] URL:[Link]
- Design, Synthesis, Molecular Modeling, and Anticancer Evaluation of New VEGFR-2 Inhibitors Based on the Indolin-2-One Scaffold. Source: Pharmaceuticals (Basel), 2021.

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URL:[Link]

- Recent advances in the discovery of indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors. Source: RSC Advances, 2018. URL:[Link]

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Sources

- 1. Indole-containing pharmaceuticals: targets, pharmacological activities, and SAR studies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Design and Synthesis of Indoleamine 2,3-Dioxygenase 1 Inhibitors and Evaluation of Their Use as Anti-Tumor Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Recent advances in the discovery of indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Discovery of IDO1 inhibitors: from bench to bedside - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Indole-containing pharmaceuticals: targets, pharmacological activities, and SAR studies - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
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